

An In-depth Technical Guide to Coumarin 30: Molecular Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Coumarin 30*

CAS No.: *41044-12-6*

Cat. No.: *B191004*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Coumarin 30**, a versatile fluorescent dye with significant applications in various scientific fields. This document details its molecular structure, physicochemical and photophysical properties, and provides insights into its synthesis and experimental applications, particularly in the realm of biological research.

Molecular Structure and Identification

Coumarin 30, systematically known as 7-(diethylamino)-3-(1-methylbenzimidazol-2-yl)chromen-2-one, is a synthetic organic compound belonging to the coumarin family of dyes. [1] Its core structure consists of a coumarin scaffold substituted with a diethylamino group at the 7-position and a 1-methylbenzimidazol-2-yl group at the 3-position.

Below is a 2D representation of the molecular structure of **Coumarin 30**:



Cell Preparation

Seed cells on imaging dish and grow to desired confluency

Staining

Prepare working solution of Coumarin 30 probe in cell culture medium

Incubate cells with probe solution at 37°C

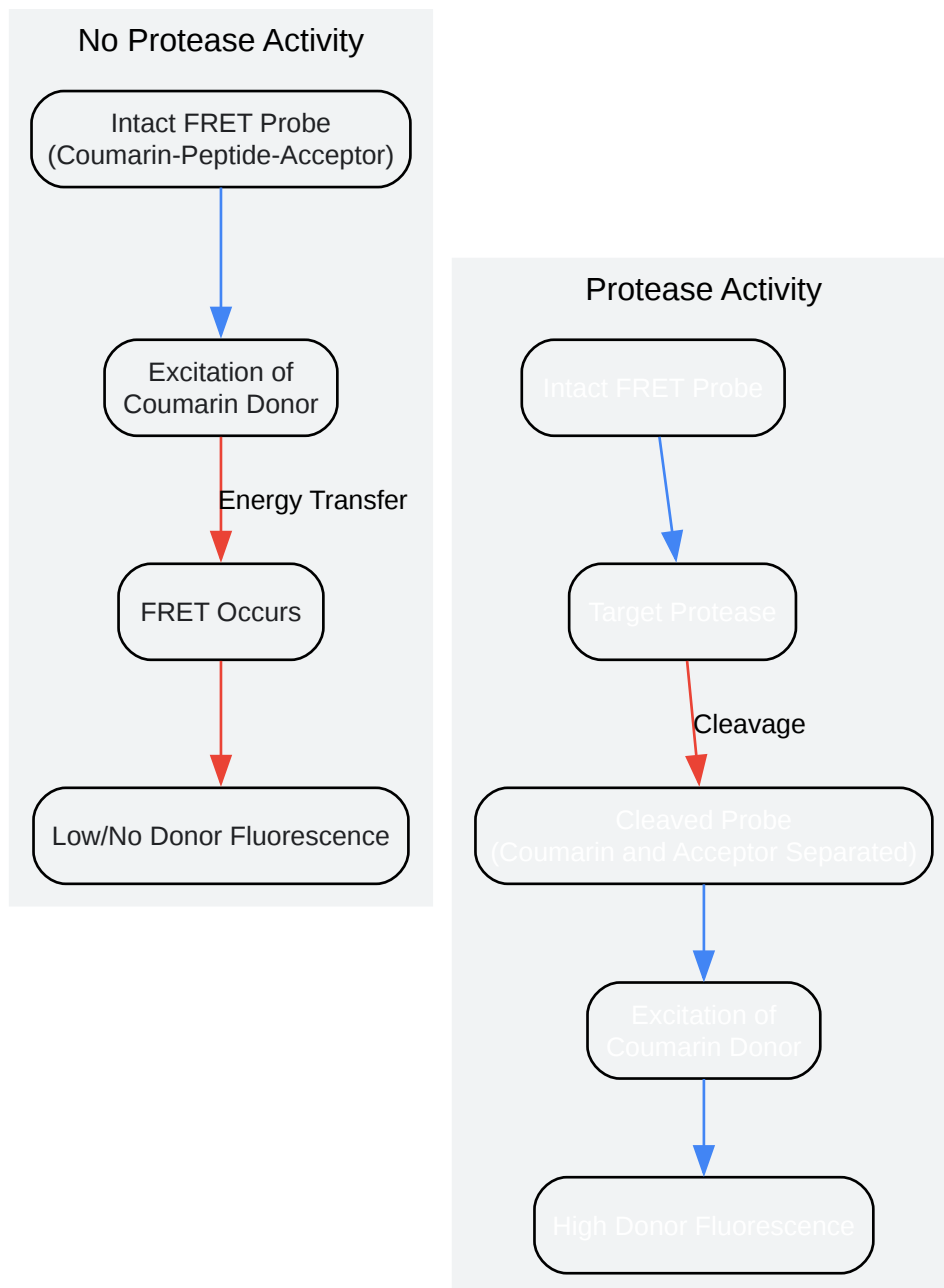
Washing

Remove probe solution and wash cells with PBS or fresh medium

Imaging

Add fresh medium or imaging buffer and acquire images using a fluorescence microscope

Principle of FRET-Based Protease Activity Assay



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References

- [1. researchgate.net \[researchgate.net\]](#)
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